

Preparation of Cevipabulin Stock Solution for Cellular and Preclinical Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cevipabulin

Cat. No.: B1684092

[Get Quote](#)

Application Note

Introduction

Cevipabulin (also known as TTI-237) is a potent, orally available, microtubule-active antitumor agent.[1][2][3] It functions by inhibiting the binding of vinblastine to tubulin, thereby disrupting microtubule dynamics, which can lead to cell cycle arrest and apoptosis in cancer cells.[1][4] Recent studies have revealed a novel mechanism of action where **Cevipabulin** binds not only to the vinblastine site on β -tubulin but also to a new site on α -tubulin, which induces tubulin degradation.[5][6][7] This dual action makes it a compound of significant interest in oncology research and drug development.

Proper preparation of a stable, concentrated stock solution is a critical first step for accurate and reproducible experimental results in both in vitro and in vivo studies. This document provides detailed protocols for the preparation, storage, and handling of **Cevipabulin** stock solutions.

Data Presentation

A summary of the key quantitative data for **Cevipabulin** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	464.82 g/mol	[1][2][4]
Molecular Formula	C ₁₈ H ₁₈ ClF ₅ N ₆ O	[1][2]
CAS Number	849550-05-6	[1][8]
Appearance	White to off-white solid	[1]
Purity	≥98%	[2]
IC ₅₀ (Cytotoxicity)	18-40 nM in various human tumor cell lines (e.g., SK-OV-3, MDA-MB-435, MDA-MB-468, LnCaP, Hela)	[1]
Solubility in DMSO	≥ 100 mg/mL (215.14 mM)	[1]
Solubility in 0.1N HCl (aq)	Soluble	[2]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **Cevipabulin** in DMSO, suitable for subsequent dilution in cell culture media for in vitro experiments.

Materials:

- **Cevipabulin** powder
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Vortex mixer
- Sonicator (optional)

- Calibrated micropipettes

Procedure:

- **Pre-warm DMSO:** If the DMSO is frozen, bring it to room temperature. It is crucial to use anhydrous DMSO as its hygroscopic nature can impact the solubility of the product.[\[1\]](#)
- **Weigh Cevipabulin:** Accurately weigh the desired amount of **Cevipabulin** powder in a suitable container. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.65 mg of **Cevipabulin**.
- **Dissolve in DMSO:** Add the appropriate volume of DMSO to the **Cevipabulin** powder. Using the example above, add 1 mL of DMSO to the 4.65 mg of **Cevipabulin**.
- **Ensure Complete Dissolution:** Vortex the solution vigorously. If necessary, sonicate the solution in a water bath to aid dissolution.[\[1\]](#) Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber vials to avoid repeated freeze-thaw cycles.[\[1\]](#)
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

Protocol 2: Preparation of a Working Solution for In Vivo Administration

This protocol provides an example of preparing a working solution of **Cevipabulin** for oral (p.o.) or intravenous (i.v.) administration in animal models. The final concentration and vehicle composition may need to be optimized based on the specific experimental requirements.

Materials:

- **Cevipabulin** stock solution in DMSO (e.g., 16.7 mg/mL)
- PEG300

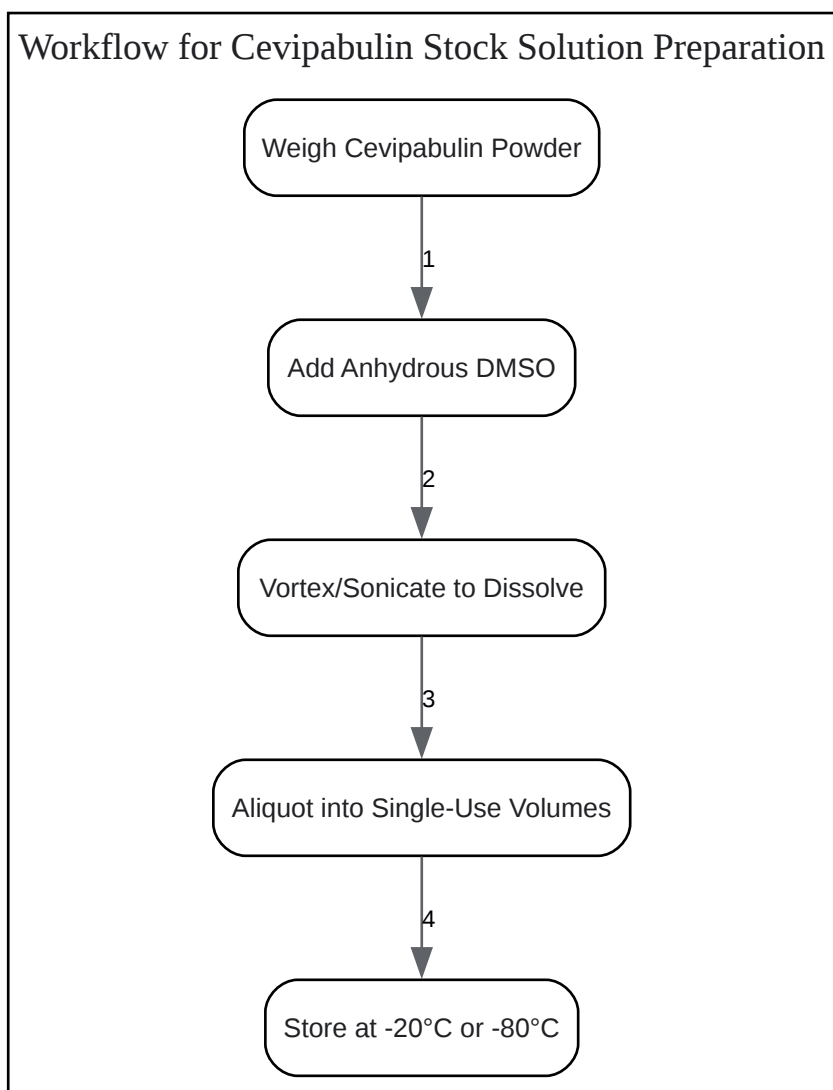
- Tween-80
- Saline (0.9% NaCl)
- Sterile conical tubes
- Calibrated micropipettes

Procedure:

This protocol is for a final solution containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[1]

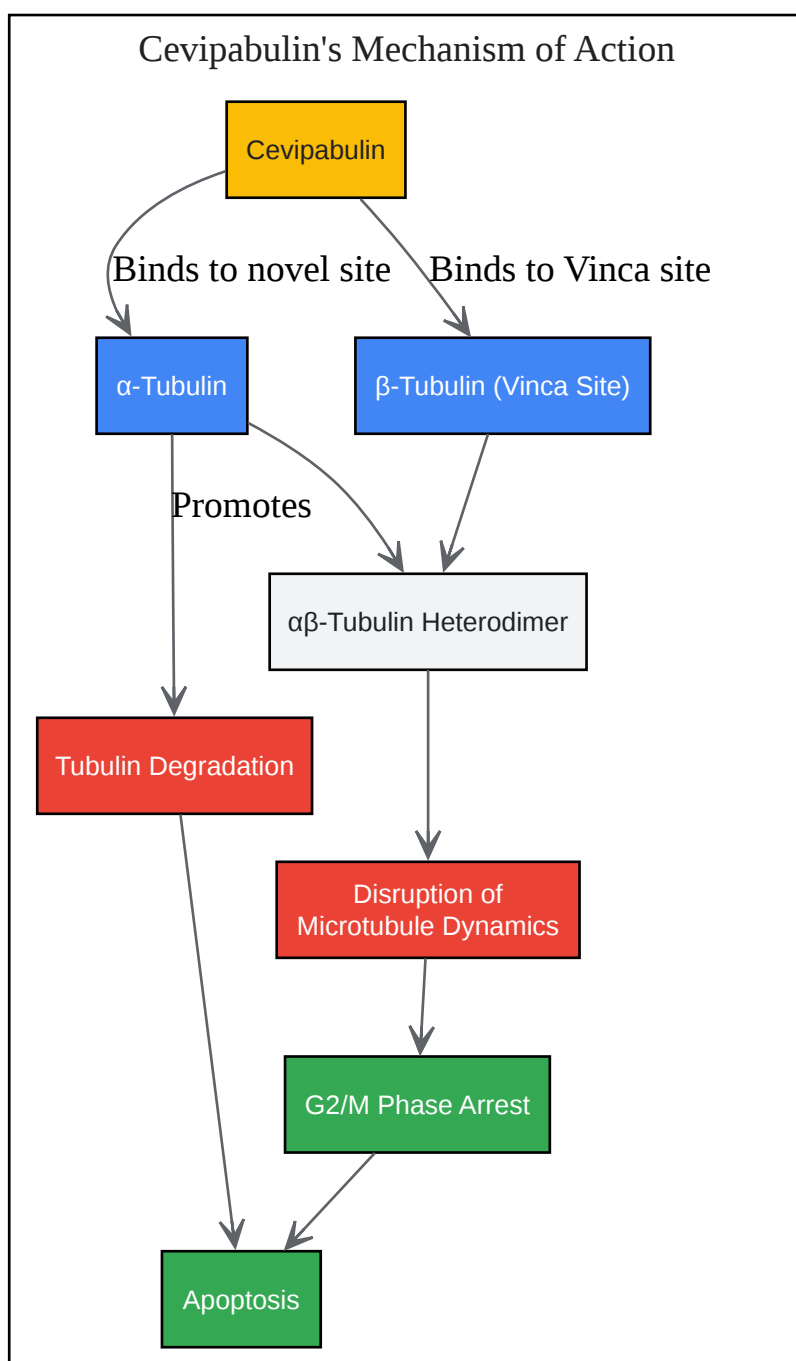
- Prepare a clear stock solution in DMSO first.^[1]
- Add Co-solvents Sequentially: In a sterile conical tube, add the required volume of the **Cevipabulin** DMSO stock solution.
- Add the PEG300 and mix thoroughly.
- Add the Tween-80 and mix until the solution is homogeneous.
- Finally, add the saline to reach the final desired volume and concentration. Mix well.
- Final Concentration Example: To prepare 1 mL of a 1.67 mg/mL working solution, add 100 µL of a 16.7 mg/mL DMSO stock solution to 400 µL of PEG300 and mix. Then, add 50 µL of Tween-80 and mix. Finally, add 450 µL of saline.^[1]
- Use Fresh: It is recommended to prepare this working solution fresh on the day of use for in vivo experiments.^[1] If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.^[1]

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Cevipabulin** stock solution.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of **Cevipabulin's** action on tubulin.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. axonmedchem.com [axonmedchem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. Cevipabulin | C₁₈H₁₈ClF₅N₆O | CID 11488110 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. biorxiv.org [biorxiv.org]
- 6. researchgate.net [researchgate.net]
- 7. Cevipabulin-tubulin complex reveals a novel agent binding site on α -tubulin with tubulin degradation effect - PMC [pmc.ncbi.nlm.nih.gov]
- 8. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Preparation of Cevipabulin Stock Solution for Cellular and Preclinical Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684092#preparation-of-cevipabulin-stock-solution-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com